

Recainam stability and proper storage conditions for laboratory settings

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Compound of Interest

Compound Name: Recainam

Cat. No.: B1212388

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Recainam Technical Support Center: Stability and Storage Guidelines

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information and guidance on the stability and proper storage of **Recainam** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the integrity of the compound and the validity of experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **Recainam**?

For optimal long-term stability, solid **Recainam** should be stored in a cool, dry, and dark environment. The recommended temperature is between 2°C and 8°C. It is also crucial to protect it from moisture and light to prevent degradation.

Q2: How should I store **Recainam** once it is in solution?

Recainam solutions are more susceptible to degradation than the solid form. It is recommended to prepare solutions fresh for each experiment. If short-term storage is necessary, solutions should be stored at 2-8°C for no longer than 24 hours and protected from light. For longer-term storage of solutions, aliquoting and freezing at -20°C or -80°C is advisable to minimize freeze-thaw cycles.

Q3: What are the primary factors that can cause **Recainam** to degrade?

The main factors that can lead to the degradation of **Recainam** are exposure to light, elevated temperatures, humidity, and extreme pH conditions. It is important to control these factors during storage and handling to maintain the compound's purity and potency.

Q4: Are there any known incompatibilities with common laboratory solvents or reagents?

While comprehensive incompatibility data is still being compiled, it is advisable to avoid strong oxidizing agents and highly acidic or basic solutions when working with **Recainam**, as these may accelerate its degradation. Preliminary studies suggest good compatibility with common solvents such as DMSO and ethanol for initial stock solutions.

Q5: What are the visual signs of **Recainam** degradation?

Degradation of solid **Recainam** may not always be visible. However, any change in color, such as yellowing, or the appearance of clumping could indicate degradation. For solutions, the appearance of precipitates or a change in color should be considered a sign of potential degradation, and the solution should be discarded.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of Recainam stock solution.	Prepare a fresh stock solution from solid Recainam. Ensure proper storage of the solid compound and the new solution.
Improper storage of working solutions.	Aliquot stock solutions and store them at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	
Precipitate forms in the solution upon storage	Poor solubility at storage temperature.	Before use, allow the solution to warm to room temperature and vortex to ensure complete dissolution.
Degradation product is insoluble.	Discard the solution and prepare a fresh one. Consider using a different solvent if solubility issues persist.	
Discoloration of solid Recainam	Exposure to light or humidity.	Store solid Recainam in an amber vial within a desiccator at the recommended temperature.
Chemical incompatibility with storage container.	Use inert glass vials for storage.	

Quantitative Stability Data

The following tables summarize the stability of **Recainam** under various conditions. This data is based on accelerated stability studies and should be used as a guideline.

Table 1: Stability of Solid **Recainam** Under Different Temperature and Humidity Conditions (3 months)

Temperature	Relative Humidity	Purity (%)	Appearance
2-8°C	< 30%	> 99.5%	White crystalline powder
25°C	60%	98.2%	Slight yellowing
40°C	75%	95.1%	Yellowish powder, some clumping

Table 2: Stability of **Recainam** in Solution (1 mg/mL in DMSO) at Different Temperatures

Storage Temperature	Purity after 24 hours (%)	Purity after 7 days (%)
2-8°C	99.1%	97.5%
Room Temperature (~25°C)	97.8%	92.3%
-20°C	> 99.5%	> 99.0%

Experimental Protocols

Protocol 1: High-Performance Liquid Chromatography (HPLC) Method for Purity Assessment

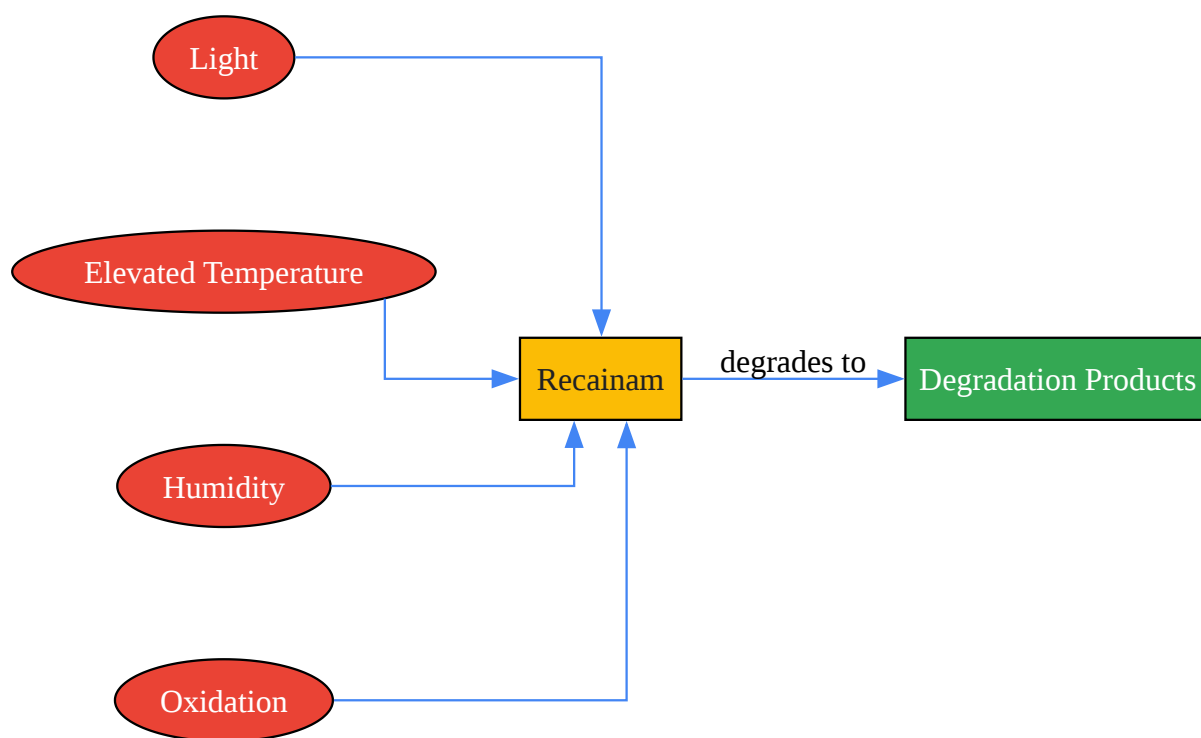
This protocol outlines a standard reversed-phase HPLC method for determining the purity of **Recainam**.

- Column: C18, 4.6 x 150 mm, 5 µm
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient: Start with 95% A, 5% B; linearly increase to 95% B over 10 minutes; hold for 2 minutes; return to initial conditions over 1 minute and re-equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm

- Injection Volume: 10 μL
- Column Temperature: 30°C
- Sample Preparation: Dissolve **Recainam** in the mobile phase at a concentration of 1 mg/mL.

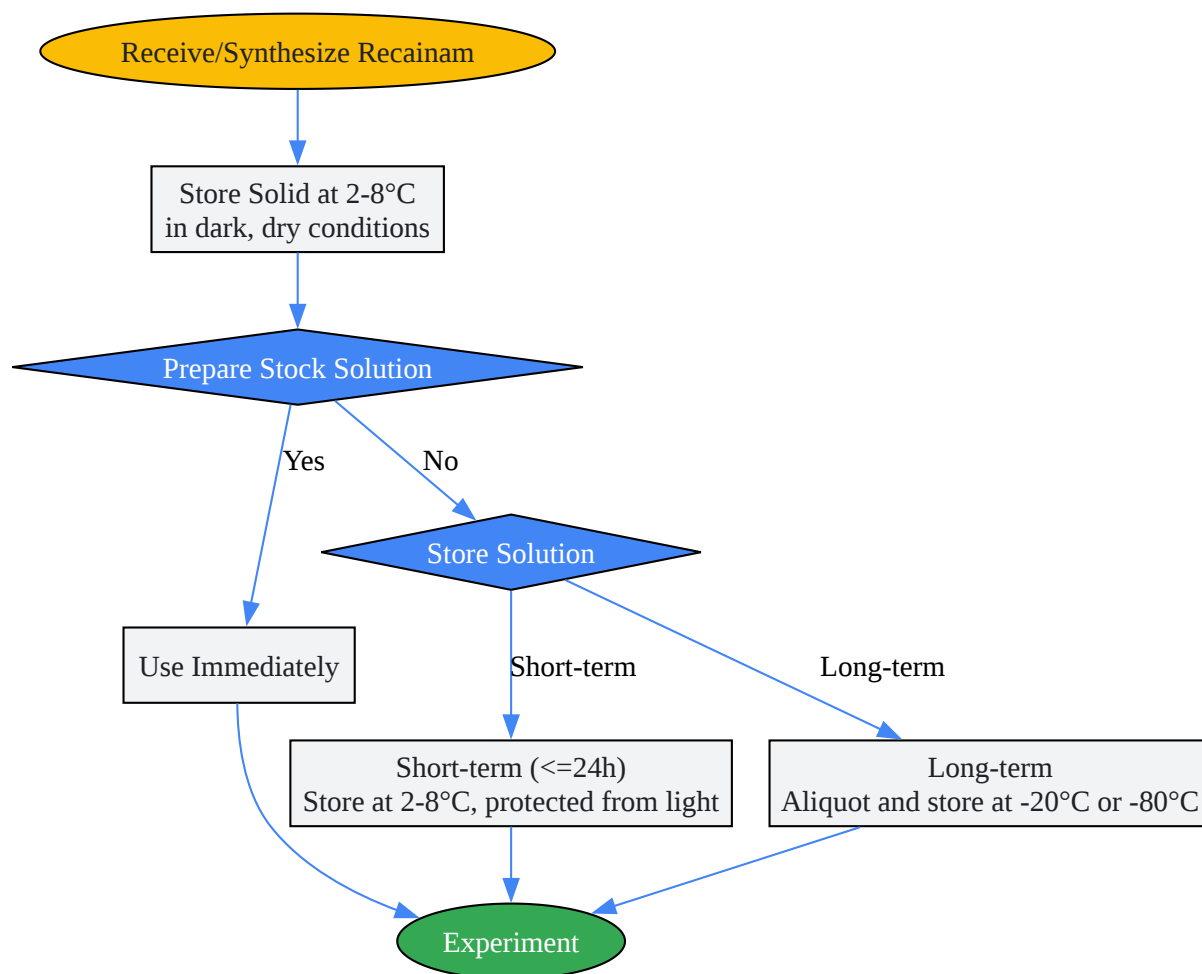
Visualizations

The following diagrams illustrate key concepts related to the stability and handling of **Recainam**.



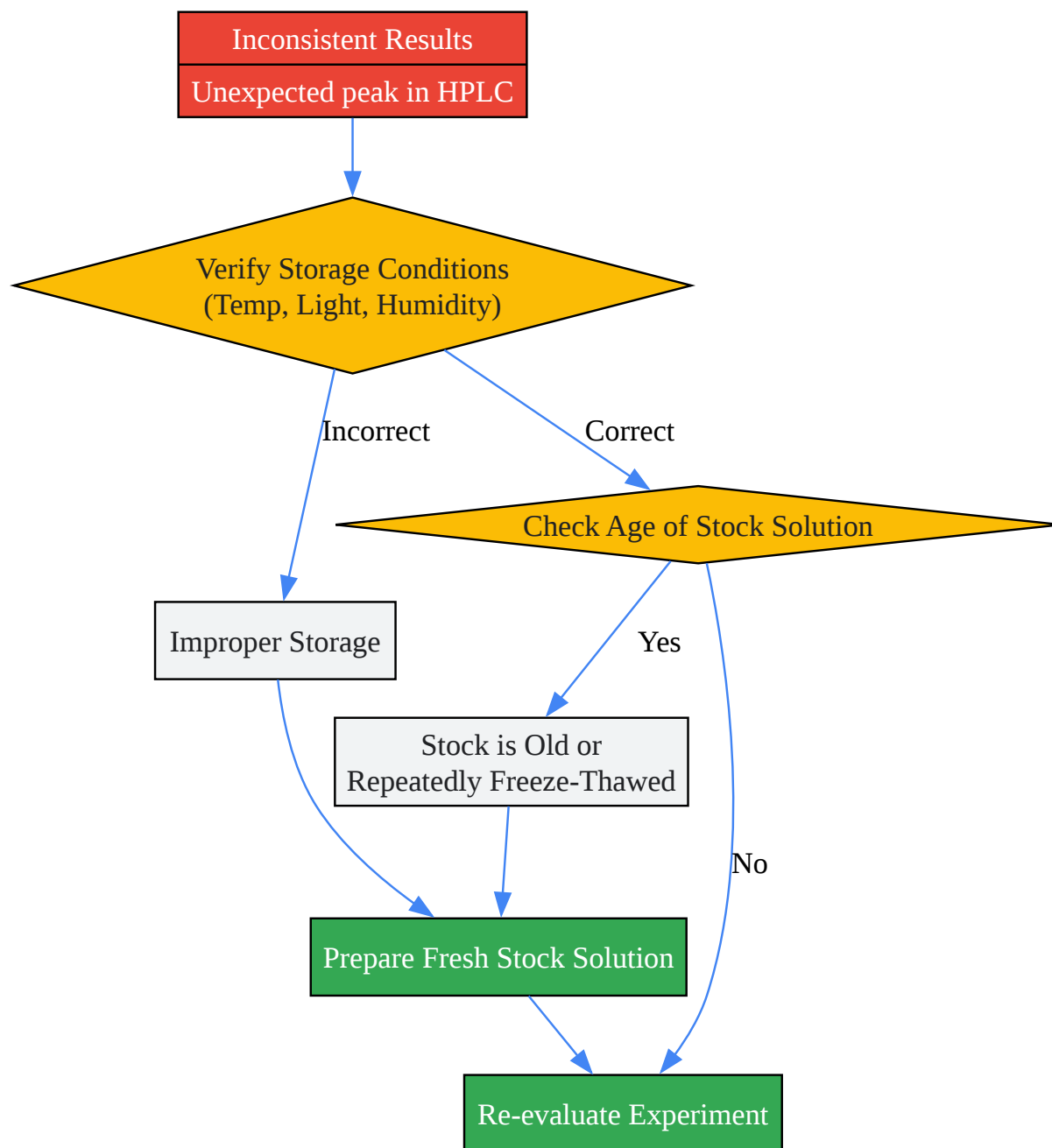
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Caption: Potential Degradation Pathways of **Recainam**.



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Caption: Recommended Experimental Workflow for **Recainam** Handling.



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